

(2-METHYL-THIAZOL-4-YL)ACETIC ACID HYDRAZIDE molecular weight

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(4-Methyl-1,3-thiazol-2-yl)acetohydrazide

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An In-depth Technical Guide on (2-Methyl-thiazol-4-yl)acetic Acid Hydrazide

This technical guide provides a comprehensive overview of (2-Methyl-thiazol-4-yl)acetic acid hydrazide, a heterocyclic compound of interest to researchers and professionals in drug development. This document details its physicochemical properties, a representative synthetic protocol, and discusses its potential biological activities based on related structures.

Physicochemical Properties

(2-Methyl-thiazol-4-yl)acetic acid hydrazide is a small molecule featuring a methyl-substituted thiazole ring linked to an acetic acid hydrazide moiety. Its fundamental properties are summarized below.

Property	Value	Citation(s)
Molecular Formula	C6H9N3OS	[1][2][3]
Molecular Weight	171.22 g/mol	[1][3]
CAS Number	496057-29-5	[1]

Synthesis Protocol

The synthesis of (2-Methyl-thiazol-4-yl)acetic acid hydrazide can be achieved through the hydrazinolysis of the corresponding ester, ethyl (2-methyl-thiazol-4-yl)acetate. This is a common and effective method for the preparation of acid hydrazides.^{[4][5][6]}

Experimental Protocol: Synthesis of (2-Methyl-thiazol-4-yl)acetic acid hydrazide

- Materials:
 - Ethyl (2-methyl-thiazol-4-yl)acetate
 - Hydrazine hydrate (99%)
 - Absolute ethanol
- Procedure:
 - A solution of ethyl (2-methyl-thiazol-4-yl)acetate (0.01 mole) in absolute ethanol (30 ml) is prepared in a round-bottom flask equipped with a reflux condenser.
 - To this stirring solution, hydrazine hydrate (0.015 mole) is added.
 - The reaction mixture is heated to reflux and maintained at this temperature for 4 hours.
 - After the reflux period, the mixture is cooled to room temperature, which should induce the precipitation of the product.
 - The resulting solid precipitate is collected by filtration.
 - The crude product is then purified by recrystallization from ethanol to yield (2-Methyl-thiazol-4-yl)acetic acid hydrazide.

Potential Biological Activities

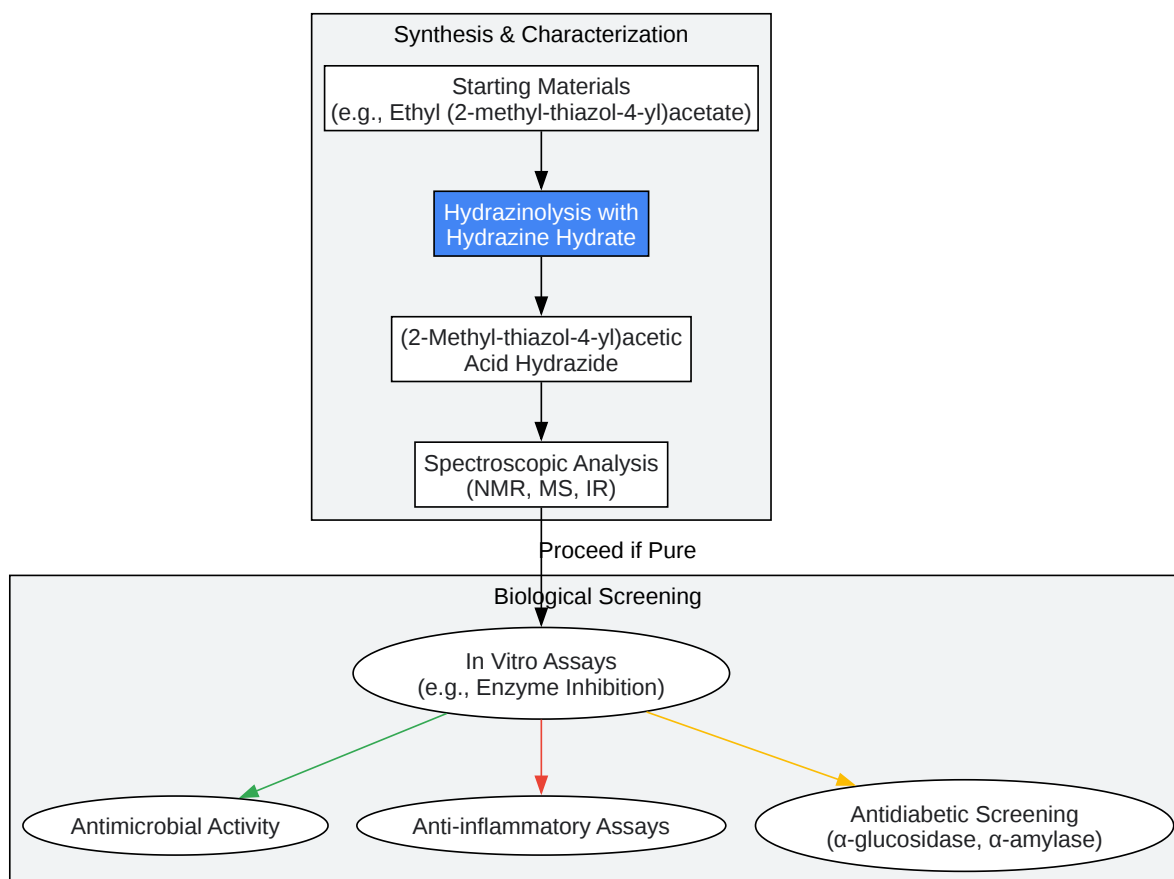
While specific biological data for (2-Methyl-thiazol-4-yl)acetic acid hydrazide is not extensively documented in the public domain, the core chemical moieties—the thiazole ring and the hydrazide group—are present in numerous compounds with significant pharmacological activities.^{[7][8]}

The thiazole nucleus is a versatile scaffold known for a wide range of biological properties, including antimicrobial, anti-inflammatory, and anticancer activities.[7][9] Similarly, hydrazone derivatives, which can be readily synthesized from hydrazides, exhibit a broad spectrum of bioactivities such as antimycobacterial, anticonvulsant, and antidiabetic effects.[10][11][12]

Given these precedents, (2-Methyl-thiazol-4-yl)acetic acid hydrazide is a promising candidate for screening in various drug discovery programs. For instance, related hydrazine-clubbed thiazole derivatives have shown potential as antidiabetic agents by inhibiting enzymes like aldose reductase, α -glycosidase, and α -amylase.[12][13]

Logical Workflow for Biological Screening

The following diagram illustrates a general workflow for the synthesis and subsequent biological evaluation of novel thiazole hydrazide derivatives.



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Caption: A logical workflow for the synthesis and biological screening of thiazole hydrazide derivatives.

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- To cite this document: BenchChem. [(2-METHYL-THIAZOL-4-YL)ACETIC ACID HYDRAZIDE molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1276235#2-methyl-thiazol-4-yl-acetic-acid-hydrazide-molecular-weight]

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